

Molecular weight and formula of C₁₀H₁₀F₂O₂ isomers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(2,4-Difluorophenyl)butanoic acid

Cat. No.: B7877617

[Get Quote](#)

Technical Whitepaper: Structural Elucidation and Pharmacophore Profiling of C₁₀H₁₀F₂O₂ Isomers

Executive Summary & Chemical Identity

The molecular formula C₁₀H₁₀F₂O₂ represents a specific chemical space often explored in medicinal chemistry for fragment-based drug discovery (FBDD). With a molecular weight of 200.18 g/mol, compounds in this class typically function as metabolic blockers or lipophilic bioisosteres.

The introduction of fluorine atoms into these organic scaffolds profoundly alters their physicochemical properties—specifically lipophilicity (

), metabolic stability (blocking P450 oxidation sites), and conformation (via the gauche effect). This guide details the structural isomers, analytical signatures, and separation protocols for this formula.

Quantitative Profile

Property	Value	Notes
Molecular Formula	C ₁₀ H ₁₀ F ₂ O ₂	
Molecular Weight	200.18 g/mol	Average Mass
Monoisotopic Mass	200.0649 Da	Critical for HRMS
Degree of Unsaturation	5	Typically 1 Phenyl Ring (4) + 1 Carbonyl (1)
Heavy Atom Count	14	

Structural Diversity: The Isomer Landscape

The degree of unsaturation (DoU = 5) strongly suggests a benzoid system. The diversity in this formula arises from the positioning of the fluorine atoms (regioisomerism) and the nature of the oxygenated functional groups (esters vs. ethers/ketones).

Class A: Fluorinated Phenylacetic Esters

These are common intermediates in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and agrochemicals.

- Representative Isomer: Ethyl 2,2-difluoro-2-phenylacetate^[1]
- Structure: A phenyl ring attached to a difluorinated carbon, which is esterified with an ethyl group.
- Significance: The -difluoro moiety acts as a bioisostere for oxygen, mimicking the electronic properties of a carbonyl group while remaining chemically distinct.

Class B: Difluoromethoxy Ketones

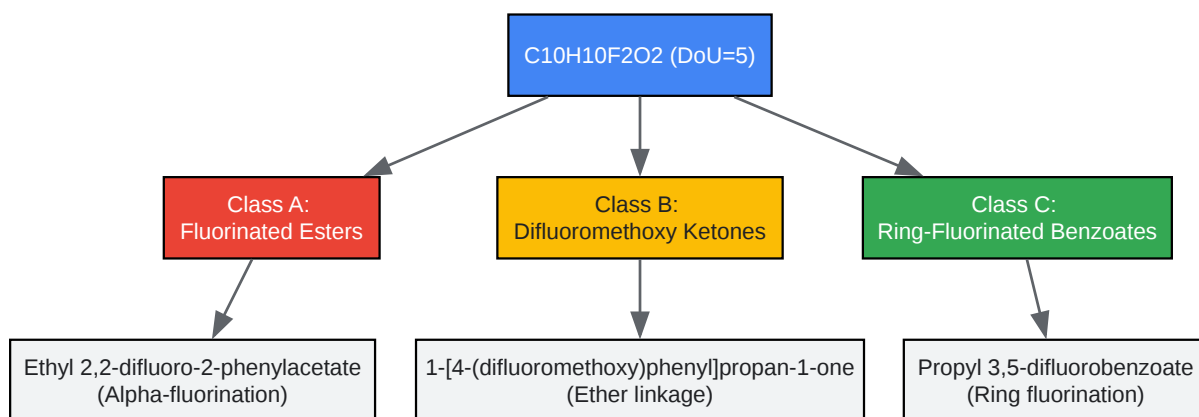
These compounds feature a difluoromethoxy (

) group, a lipophilic hydrogen bond donor/acceptor often used to modulate solubility.

- Representative Isomer: 1-[4-(difluoromethoxy)-2-methylphenyl]ethanone[2]
- Structure: A substituted acetophenone where the oxygen is ether-linked to a difluoromethyl group.

Class C: Fluorinated Benzoic Acid Esters

- Representative Isomer: Propyl 3,5-difluorobenzoate
- Structure: A benzoic acid core with fluorine atoms on the ring, esterified with a propyl chain.



[Click to download full resolution via product page](#)

Figure 1: Structural classification of primary C₁₀H₁₀F₂O₂ isomers based on functional group topology.

Analytical Characterization Protocols

Distinguishing between these isomers requires a multi-modal approach. Standard C₁₈ HPLC often fails to resolve positional fluoro-isomers due to their identical hydrophobicity.

Method A: ¹⁹F-NMR Spectroscopy (The Gold Standard)

Unlike ¹H-NMR, ¹⁹F-NMR provides a wide chemical shift window (approx. 300 ppm), making it the definitive tool for structural elucidation.

- Protocol Insight:

- -difluoro esters: Signal typically appears around -100 to -110 ppm (quartet if coupled to H, singlet if quaternary).
- Aromatic Fluorines: Signals appear between -110 and -170 ppm. Ortho, meta, and para positions show distinct coupling constants (and).
- Difluoromethoxy (): Characteristic doublet around -80 to -85 ppm (Hz).

Method B: High-Resolution Separation (HPLC-UV-MS)

Critical Challenge: Regioisomers (e.g., 2,4-difluoro vs. 3,4-difluoro) often co-elute on C18 columns. Solution: Use a Pentafluorophenyl (PFP) Stationary Phase.

Mechanism of Action: PFP phases utilize multiple retention mechanisms beyond simple hydrophobicity:[3][4]

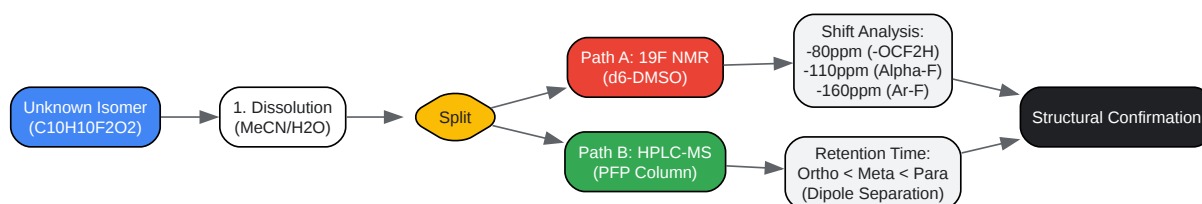
- Interactions: Between the electron-deficient PFP ring and the electron-rich analyte ring.
- Dipole-Dipole Interactions: Critical for separating isomers with different dipole moments.
- Shape Selectivity: The rigid PFP ring can discriminate between ortho and para substitution patterns.

Validating the Protocol (System Suitability):

- Column: ACE C18-PFP or Kinetex F5 (2.1 x 100 mm, 1.7 μ m).
- Mobile Phase: Isocratic 60:40 Water (0.1% Formic Acid) : Methanol.
- Detection: UV @ 254 nm (aromatic ring) and MS (ESI+).
- Acceptance Criteria: Resolution (

) between critical isomer pairs must be

.



[Click to download full resolution via product page](#)

Figure 2: Integrated analytical workflow for distinguishing fluorinated isomers.

Synthesis & Stability Considerations

When handling C10H10F2O2 isomers, researchers must account for the specific reactivity of the C-F bond.

- Metabolic Stability:
 - Isomers with fluorine at the para position of the phenyl ring are generally more resistant to Phase I metabolism (hydroxylation) compared to their non-fluorinated analogs.
- Chemical Hydrolysis:
 - Ethyl 2,2-difluoro-2-phenylacetate: The electron-withdrawing effect of the two -fluorines makes the ester carbonyl highly electrophilic. It is significantly more susceptible to basic hydrolysis than non-fluorinated esters. Precaution: Avoid protic nucleophiles during storage; store in anhydrous conditions.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10631860, Ethyl 2,2-difluoro-2-phenylacetate. Retrieved from [\[Link\]](#)

- Advanced Chromatography Technologies.ACE® C18-PFP: A Unique C18 Bonded HPLC Column with the Extra Selectivity of a Pentafluorophenyl Phase. Chromatography Today. Retrieved from [[Link](#)][1][3][5][6][7]
- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 57825151, 1-[4-(difluoromethoxy)-2-methylphenyl]ethanone. Retrieved from [[Link](#)]
- Dolbier, W. R. (2009). Fluorine Chemistry at the Millennium: Fascinated by Fluorine. Journal of Fluorine Chemistry. (Contextual grounding on ¹⁹F NMR shifts).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethyl 2,2-difluoro-2-phenylacetate | C₁₀H₁₀F₂O₂ | CID 10631860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 1092448-34-4 (C₁₀H₁₀F₂O₂) [pubchemlite.lcsb.uni.lu]
- 3. chromatographytoday.com [chromatographytoday.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. chromatographyonline.com [chromatographyonline.com]
- 7. Fluorine-19 nuclear magnetic resonance spectroscopy - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Molecular weight and formula of C₁₀H₁₀F₂O₂ isomers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7877617/docs#molecular-weight-and-formula-of-c10h10f2o2-isomers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)